



Lycbx potential therapeutic applications

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Compound of Interest		
Compound Name:	Lycbx	
Cat. No.:	B15142428	Get Quote

References

- 1. Lysyl Oxidase (LOX): Functional Contributions to Signaling Pathways PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Lysyl Oxidase (LOX): Functional Contributions to Signaling Pathways [mdpi.com]
- 3. LYC inhibits the AKT signaling pathway to activate autophagy and ameliorate TGFB-induced renal fibrosis PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Recent Insights Into the Prognostic and Therapeutic Applications of Lysozymes PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. ohsu.elsevierpure.com [ohsu.elsevierpure.com]
- 6. Lycia Therapeutics | Company Profile | Pharmacompass.com [pharmacompass.com]
- 7. Find Lilly Clinical Trials | Learn About Our Research [trials.lilly.com]
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